

(Rac)-LM11A-31 potential off-target effects

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Compound of Interest

Compound Name: (Rac)-LM11A-31

Cat. No.: B12378093

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(Rac)-LM11A-31 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the potential off-target effects of **(Rac)-LM11A-31**.

Frequently Asked Questions (FAQs)

Q1: What is the primary known mechanism of action for **(Rac)-LM11A-31**?

(Rac)-LM11A-31 is a small molecule ligand of the p75 neurotrophin receptor (p75NTR).[1][2] It is designed to modulate the signaling of this receptor, promoting neuronal survival and strengthening brain connections.[1][3] Specifically, it selectively activates p75NTR survival pathways while inhibiting apoptosis signaling.[4]

Q2: Has **(Rac)-LM11A-31** been screened for off-target binding?

Yes, **(Rac)-LM11A-31** has been screened against a panel of alternative target receptors. According to available information, this screening was negative, and to date, no alternative targets or off-target effects have been identified at a molecular level. It has also been shown that LM11A-31 does not interact with TrkA, a related neurotrophin receptor.[4]

Q3: What are the known side effects of **(Rac)-LM11A-31** observed in clinical trials?

A Phase 2a clinical trial in patients with mild to moderate Alzheimer's disease established that **(Rac)-LM11A-31** is safe and tolerable.[5][6] The most frequently observed adverse events were:

- Nasopharyngitis (inflammation of the nose and pharynx)[7]
- Diarrhea[5][7]
- Headache[7]
- Eosinophilia (an increase in the number of eosinophils, a type of white blood cell)[5][7]

In most cases, these adverse events were transient.[7] Discontinuations from the trial due to side effects were more common in the higher dose group (400 mg) compared to the lower dose (200 mg) and placebo groups.[5]

Q4: Were any serious adverse events reported in the clinical trial?

The Phase 2a trial met its primary endpoint of safety and tolerability.[7] Magnetic Resonance Imaging (MRI) scans of trial participants did not reveal any safety concerns, including amyloid-related imaging abnormalities (ARIA), which are a known concern with some Alzheimer's disease therapies.[5][7]

Troubleshooting Guide for Experimental Use

This guide is intended to help researchers troubleshoot unexpected results that may arise during preclinical experiments with **(Rac)-LM11A-31**.



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Data on Clinical Trial Adverse Events

The following table summarizes the most frequently observed adverse events in the Phase 2a clinical trial of **(Rac)-LM11A-31** in patients with mild to moderate Alzheimer's disease.



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Note: Specific percentages for each adverse event are not detailed in the provided search results.

Experimental Protocols

While specific, detailed protocols for off-target screening of **(Rac)-LM11A-31** are not publicly available, a general methodology for such an experiment is provided below.

General Protocol for Off-Target Liability Screening (Example)

This protocol outlines a typical workflow for screening a compound against a panel of receptors and enzymes to identify potential off-target interactions.

- Compound Preparation:
 - **(Rac)-LM11A-31** is dissolved in a suitable solvent (e.g., DMSO) to create a high-concentration stock solution.
 - Serial dilutions are prepared to achieve the desired final concentrations for the assays.
- Receptor Binding Assays (e.g., CEREP Panel):
 - A broad panel of recombinant human receptors, ion channels, and transporters expressed in a suitable cell line (e.g., HEK293, CHO) is used.
 - Radioligand binding assays are performed where a known radiolabeled ligand for each target is competed with **(Rac)-LM11A-31**.
 - The amount of radioligand displaced by **(Rac)-LM11A-31** is measured using a scintillation counter.
 - A significant reduction in radioligand binding indicates an interaction of **(Rac)-LM11A-31** with the target.
- Enzyme Inhibition Assays (e.g., Kinase Panel):
 - A panel of purified kinases or other enzymes is used.
 - Enzymatic activity is measured in the presence and absence of **(Rac)-LM11A-31**.
 - The assay typically measures the phosphorylation of a substrate (for kinases) or the conversion of a substrate to a product.
 - A decrease in enzyme activity in the presence of **(Rac)-LM11A-31** indicates inhibition.
- Data Analysis:

- The results are typically expressed as the percent inhibition or displacement at a given concentration of **(Rac)-LM11A-31**.
- For any significant "hits," follow-up dose-response curves are generated to determine the IC50 (for enzyme inhibition) or Ki (for receptor binding) values.

Visualizations



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Caption: Troubleshooting workflow for unexpected experimental results.



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Caption: On-target signaling pathway of **(Rac)-LM11A-31**.

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